

Application of 1,5-Diphenylcarbazone in Water Quality Analysis: A Detailed Guide

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazone

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

1,5-Diphenylcarbazone is a versatile chemical reagent widely employed in analytical chemistry for the colorimetric determination of various metal ions in water samples.^[1] Its ability to form distinctly colored complexes with specific metals makes it a valuable tool for water quality assessment, environmental monitoring, and ensuring the safety of water used in pharmaceutical and food production.^{[1][2]} This document provides detailed application notes and experimental protocols for the use of **1,5-Diphenylcarbazone** in the analysis of heavy metals in water, with a primary focus on hexavalent chromium (Cr(VI)) and notes on the detection of other metals such as mercury and copper.^{[1][2]}

Principle of Detection

The fundamental principle behind the use of **1,5-Diphenylcarbazone** is its reaction with target metal ions in a specific chemical environment to produce a colored complex. The intensity of the color, which is directly proportional to the concentration of the metal ion, is then measured using a spectrophotometer at a characteristic wavelength.

For its most common application, the determination of hexavalent chromium, 1,5-Diphenylcarbazide (which is often present in commercial **1,5-Diphenylcarbazone** or formed in

solution) is oxidized by Cr(VI) in an acidic medium to **1,5-Diphenylcarbazone**. The resulting **1,5-Diphenylcarbazone** then reacts with the reduced chromium (Cr(III)) to form a stable, magenta-colored complex.[3][4][5] The absorbance of this complex is measured at approximately 540 nm.[3][4][6]

Data Presentation: Quantitative Analysis of Metal Detection

The following table summarizes the quantitative parameters for the determination of various heavy metals using **1,5-Diphenylcarbazone** and related compounds.

Metal Ion	Analytical Method	Wavelength (λ _{max})	Limit of Detection (LOD)	Linear Range	Molar Absorptivity (ε)	Key Interferences
Chromium (VI)	Spectrophotometry	540 nm[3][4]	0.023 mg/L[7]	0.03 - 3 mg/L[7]	$2.021 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ [6]	Iron(III)[3][4]
Mercury (II)	Spectrophotometry	490 nm (using dithizone)[8]	1 µg/L (using dithizone)[8]	0.05 - 10 mg/L (using dithizone)[8]	$5.02 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ (using dithizone)[8]	Over 60 cations and anions show no interference[8]
Copper	Flame Atomic Absorption Spectrometry	Not Applicable	Not specified in results	Not specified in results	Not Applicable	Not specified in results

Experimental Protocols

Protocol 1: Determination of Hexavalent Chromium (Cr(VI)) in Water

This protocol is based on the widely used spectrophotometric method involving the reaction of Cr(VI) with 1,5-Diphenylcarbazide.[3][4]

1. Reagents and Materials:

- 1,5-Diphenylcarbazide Solution (0.05% w/v): Dissolve 250 mg of 1,5-diphenylcarbazide in 50 mL of acetone. Store this solution in a brown bottle and discard if it becomes discolored.[3][9]
- Phosphoric Acid (H_3PO_4) Solution (1 M): Prepare by diluting concentrated phosphoric acid.
- Sulfuric Acid (H_2SO_4) Solution (0.2 M): Prepare by diluting concentrated sulfuric acid.
- Chromium(VI) Stock Solution (1000 mg/L): Dissolve a known weight of potassium dichromate ($K_2Cr_2O_7$) in deionized water.
- Chromium(VI) Standard Solutions: Prepare a series of standard solutions by diluting the stock solution to cover the expected concentration range of the samples.
- Spectrophotometer capable of measuring absorbance at 540 nm.
- Glassware (volumetric flasks, pipettes, cuvettes).

2. Sample Collection and Preparation:

- Collect water samples in clean plastic or glass bottles.[10]
- If the sample is turbid, filter it through a 0.45 μ m filter.
- Acidify the sample to a pH of approximately 1 with sulfuric acid.[4]

3. Procedure:

- To a 100 mL volumetric flask, add a known volume of the water sample (e.g., 50 mL).
- Add 3 mL of 1 M phosphoric acid to acidify the sample.[3]
- Add 2 mL of the 0.05% 1,5-diphenylcarbazide solution.[4]
- Dilute to the 100 mL mark with deionized water and mix thoroughly.

- Allow the solution to stand for 5-10 minutes for full color development.[3][4]
- Measure the absorbance of the solution at 540 nm using a spectrophotometer, with a reagent blank as the reference.[3][6]
- Prepare a calibration curve by following the same procedure with the standard chromium solutions.
- Determine the concentration of Cr(VI) in the sample by comparing its absorbance to the calibration curve.

4. Notes on Interferences:

- Iron(III) can interfere by forming a colored complex with diphenylcarbazide.[3] This interference can be minimized by the addition of a masking agent like sodium fluoride (NaF) or by using a phosphate buffer.[4]

Protocol 2: Determination of Total Chromium in Water

To determine the total chromium concentration, any trivalent chromium (Cr(III)) present in the sample must first be oxidized to Cr(VI).

1. Oxidation of Cr(III) to Cr(VI):

- Take a known volume of the water sample.
- Add a potassium permanganate (KMnO₄) solution in an acidic medium (sulfuric acid) to oxidize Cr(III) to Cr(VI).[11][12] The appearance of a persistent pink color indicates that the oxidation is complete.
- After oxidation, destroy the excess permanganate by adding sodium azide or by gentle boiling.
- Proceed with the Cr(VI) determination as described in Protocol 1.

2. Calculation of Cr(III) Concentration:

The concentration of Cr(III) can be calculated by subtracting the concentration of Cr(VI) (determined without the oxidation step) from the total chromium concentration (determined after the oxidation step).[4]

Protocol 3: Notes on the Determination of Mercury (II)

While **1,5-Diphenylcarbazone** can be used for mercury detection, a closely related compound, 1,5-diphenylthiocarbazone (dithizone), is more commonly employed for a highly sensitive spectrophotometric method.[8][13]

1. Principle:

Dithizone reacts with mercury(II) in a slightly acidic solution to form an orange-colored chelate with an absorption maximum at approximately 490 nm.[8] The use of a micellar system can enhance sensitivity and avoid the need for solvent extraction.[8]

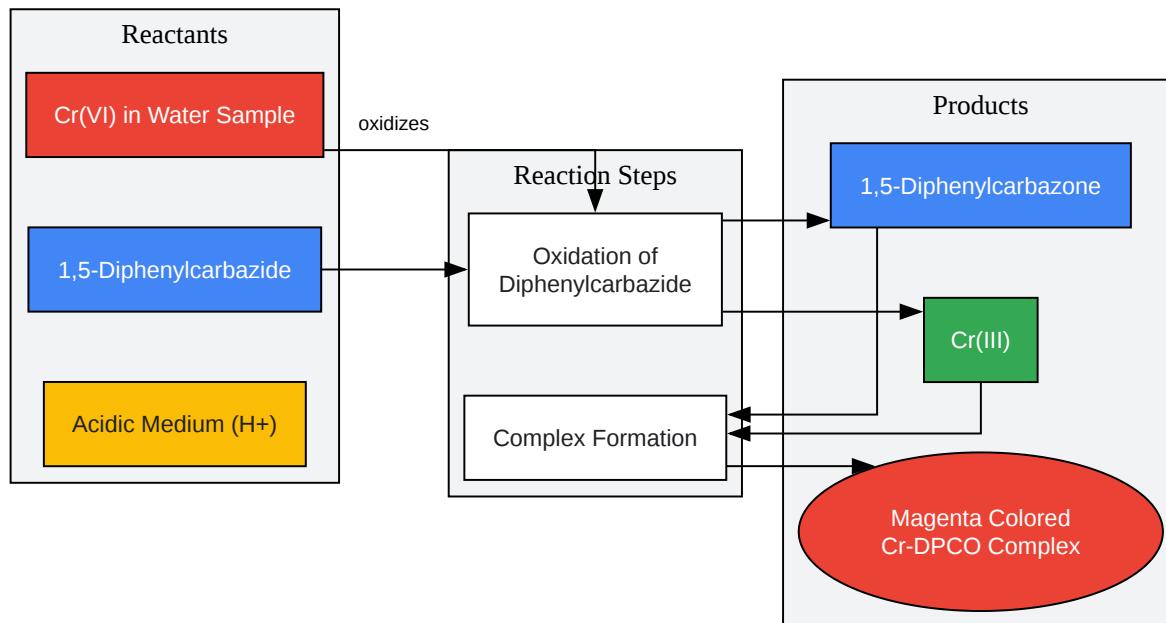
2. Reagents:

- **1,5-Diphenylthiocarbazone (Dithizone) Solution:** A standard solution is prepared in a suitable solvent.
- **Sulfuric Acid:** To adjust the acidity of the sample.

3. General Procedure:

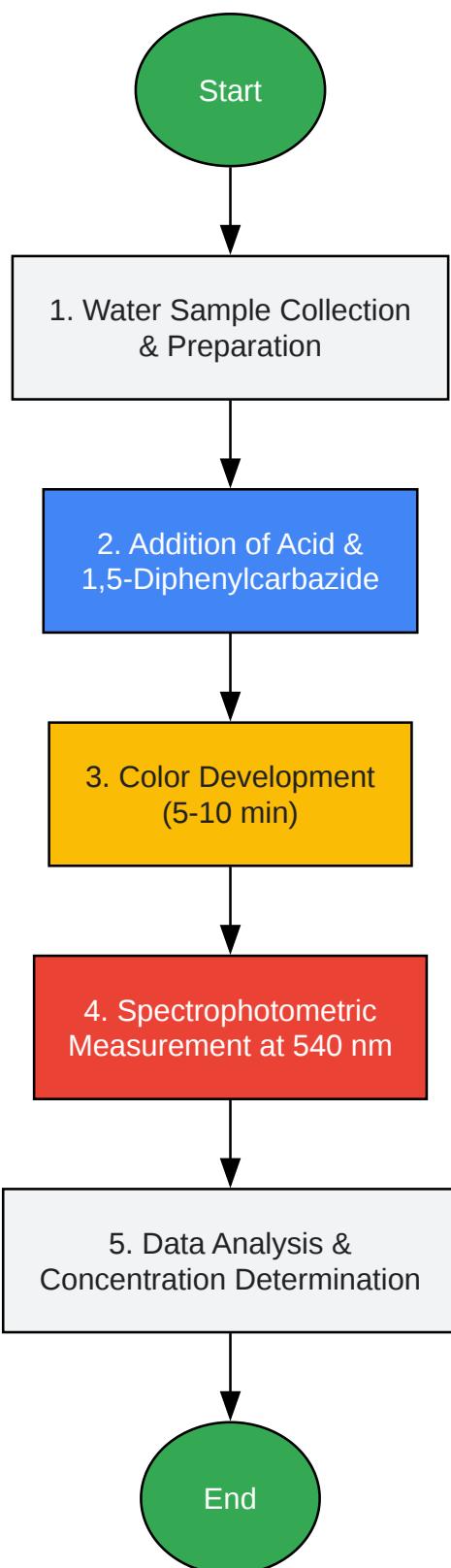
- A specific volume of the water sample is mixed with the dithizone reagent.
- The pH is adjusted to the optimal acidic range.
- The absorbance of the resulting colored complex is measured at its maximum wavelength.[8]

Visualizations



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Caption: Reaction pathway for the detection of Cr(VI) with 1,5-Diphenylcarbazide.



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Caption: Experimental workflow for Cr(VI) analysis using **1,5-Diphenylcarbazone**.

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